

# Application Notes and Protocols for Large-Scale Synthesis of Diisopropyl Sulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisopropyl sulfate*

Cat. No.: *B1214918*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction:

**Diisopropyl sulfate** (DIPS) is a dialkyl sulfate that primarily serves as a transient intermediate in the indirect hydration of propylene to produce isopropanol.[1][2] It is not typically isolated as a final product in large-scale industrial processes.[3] The synthesis of **diisopropyl sulfate** is integral to the "strong-acid" and "weak-acid" isopropanol manufacturing processes.[1] Understanding the considerations for its large-scale synthesis is crucial for process optimization, safety, and impurity profiling in industries where isopropanol is a key raw material. Recent research has also explored the use of **diisopropyl sulfate** as a versatile O-sulfation reagent in laboratory settings, highlighting its reactivity.[4][5][6] This document provides detailed application notes and protocols related to the large-scale synthesis considerations for **diisopropyl sulfate**.

## Physicochemical Properties of **Diisopropyl Sulfate**:

Property	Value	Reference
CAS Number	2973-10-6	[7]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>4</sub> S	[7]
Molecular Weight	182.24 g/mol	[7]
Appearance	Colorless, oily liquid	[3]
Boiling Point	94 °C at 7 mm Hg (decomposes)	[3]
Melting Point	-19 °C	[3]
Density	1.1 g/cm <sup>3</sup>	[7]
Solubility	0.5% in water	[3]

## Large-Scale Synthesis: The Isopropanol Strong-Acid Process

The primary route for the large-scale formation of **diisopropyl sulfate** is the strong-acid process for isopropanol production. This process involves the reaction of propylene with concentrated sulfuric acid to form a mixture of monoisopropyl sulfate and **diisopropyl sulfate**, which is then hydrolyzed to produce isopropanol.[1]

Process Chemistry:

The reaction proceeds in two main steps:

- Formation of Isopropyl Sulfates: Propylene reacts with sulfuric acid to form monoisopropyl sulfate. This can then react with another molecule of propylene to yield **diisopropyl sulfate**. [3]
  - $\text{CH}_3\text{CH}=\text{CH}_2 + \text{H}_2\text{SO}_4 \rightarrow (\text{CH}_3)_2\text{CHOSO}_3\text{H}$  (Monoisopropyl sulfate)
  - $(\text{CH}_3)_2\text{CHOSO}_3\text{H} + \text{CH}_3\text{CH}=\text{CH}_2 \rightleftharpoons ((\text{CH}_3)_2\text{CHO})_2\text{SO}_2$  (**Diisopropyl sulfate**)

- Hydrolysis: The mixture of isopropyl sulfates is hydrolyzed with water to produce isopropanol and regenerate sulfuric acid.[8]
  - $((\text{CH}_3)_2\text{CHO})_2\text{SO}_2 + 2\text{H}_2\text{O} \rightarrow 2(\text{CH}_3)_2\text{CHOH} + \text{H}_2\text{SO}_4$
  - $(\text{CH}_3)_2\text{CHOSO}_3\text{H} + \text{H}_2\text{O} \rightarrow (\text{CH}_3)_2\text{CHOH} + \text{H}_2\text{SO}_4$

Key Process Parameters:

The formation of **diisopropyl sulfate** is favored by high sulfuric acid concentrations and low temperatures, characteristic of the strong-acid process.[1][8]

Parameter	Strong-Acid Process	Weak-Acid Process	Reference
Sulfuric Acid Concentration	> 80% wt (typically 94%)	60-80% wt (typically 70%)	[1][8]
Temperature	20–30 °C	60–65 °C	[1][8]
Pressure	10-12 bar	25 bar	[8]

The concentration of **diisopropyl sulfate** is highly dependent on the water content of the sulfuric acid. Increasing the water content decreases the concentration of **diisopropyl sulfate**. [3] A reduction in sulfuric acid concentration from 97 wt% to 84 wt% can reduce the **diisopropyl sulfate** concentration by approximately 85%.[3] In a 75 wt% propylene-sulfuric acid system, the **diisopropyl sulfate** concentration is about 1%.[3]

## Experimental Protocol: Strong-Acid Synthesis of Isopropyl Sulfates

This protocol outlines the general industrial procedure for the formation of a mixture containing **diisopropyl sulfate**.

Objective: To synthesize a mixture of mono- and **diisopropyl sulfates** from propylene and concentrated sulfuric acid.

Materials:

- Propylene (refinery grade)
- Concentrated Sulfuric Acid (94% wt)
- Water

#### Equipment:

- High-pressure absorption reactor
- Hydrolysis vessel
- Distillation columns
- Associated pumps, heat exchangers, and control systems

#### Procedure:

- Propylene Absorption:
  - A stream of liquid propylene is introduced into a high-pressure absorption reactor.
  - Concurrently, concentrated sulfuric acid (94% wt) is fed into the reactor.
  - The reactor is maintained at a temperature of 20-30°C and a pressure of 10-12 bar.<sup>[8]</sup>
  - Vigorous mixing ensures intimate contact between the propylene and the acid, facilitating the formation of mono- and **diisopropyl sulfates**.
- Hydrolysis:
  - The resulting mixture of isopropyl sulfates is transferred to a hydrolysis vessel.
  - Water is added to the mixture to hydrolyze the sulfates into isopropanol and regenerate the sulfuric acid.<sup>[8]</sup>
- Purification:
  - The crude isopropanol is separated from the diluted sulfuric acid.

- The isopropanol stream undergoes a series of distillations to remove byproducts such as diisopropyl ether and to achieve the desired purity.[9]
- The diluted sulfuric acid is typically re-concentrated and recycled back into the process.[8]

#### Byproducts and Impurities:

The main byproduct of this process is diisopropyl ether, which is formed from the reaction of **diisopropyl sulfate** with isopropanol or by dehydration of isopropanol.[9] Other impurities can include propylene oligomers (dimers, trimers, etc.) and acetone.[1][10]

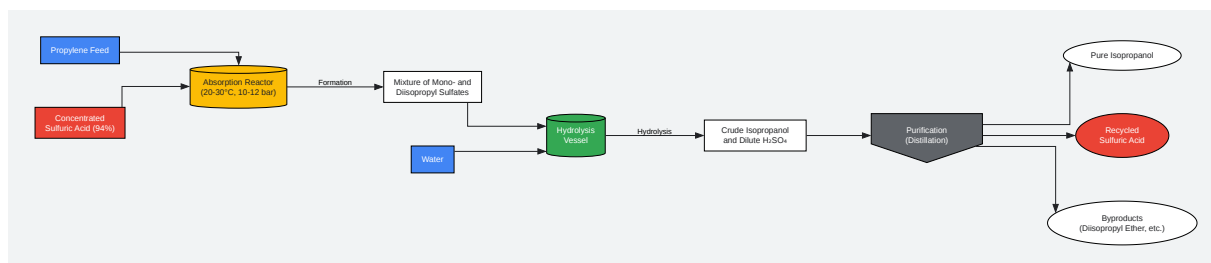
## Safety and Handling Considerations

**Carcinogenicity:** The strong-acid process for isopropanol manufacture is classified as carcinogenic to humans (Group 1) by IARC.[1] This is attributed to exposure to a mixture of substances including **diisopropyl sulfate**, which is classified as possibly carcinogenic to humans (Group 2B).[11]

#### Handling Precautions:

- **Corrosivity:** Concentrated sulfuric acid is highly corrosive. All equipment must be constructed from appropriate corrosion-resistant materials. Carbon steel with Alloy-20 trim or all Alloy-20 construction is often used for handling sulfuric acid in alkylation processes.[12]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including acid-resistant gloves, clothing, and eye/face protection, must be worn when handling materials from this process.
- **Ventilation:** The process should be carried out in a well-ventilated area to avoid the inhalation of corrosive mists or volatile organic compounds.

## Diagrams



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ISOPROPYL ALCOHOL MANUFACTURE BY THE STRONG-ACID PROCESS - Chemical Agents and Related Occupations - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Diisopropyl sulfate - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. publications.iarc.who.int [publications.iarc.who.int]
- 4. researchgate.net [researchgate.net]

- 5. communities.springernature.com [communities.springernature.com]
- 6. Dimethyl sulfate and diisopropyl sulfate as practical and versatile O-sulfation reagents - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Diisopropyl sulfate | 2973-10-6 | FD172857 | Biosynth [biosynth.com]
- 8. Production of Isopropanol - Chempedia - LookChem [lookchem.com]
- 9. scribd.com [scribd.com]
- 10. journal.eu-jr.eu [journal.eu-jr.eu]
- 11. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 12. johnhcarter.com [johnhcarter.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Large-Scale Synthesis of Diisopropyl Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214918#large-scale-synthesis-considerations-for-diisopropyl-sulfate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)